A Guide to the Spectroscopic Characterization of 2-Ethynylpiperidine

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Compound of Interest

Compound Name:	*2-Ethynylpiperidine*
CAS No.:	*959918-17-3*
Cat. No.:	*B1602017*

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Abstract

2-Ethynylpiperidine is a valuable heterocyclic building block in medicinal chemistry and materials science, prized for its rigid alkynyl handle that allows for further functionalization via reactions like click chemistry. Unambiguous structural confirmation of this compound is paramount for its effective use in drug development and research. This technical guide provides an in-depth analysis of the key spectroscopic data—Mass Spectrometry (MS), Infrared (IR), and Nuclear Magnetic Resonance (NMR)—used to characterize **2-ethynylpiperidine**. It is designed for researchers, scientists, and professionals in drug development, offering not only reference data but also the underlying principles and experimental protocols necessary for robust structural elucidation.

Rationale for Spectroscopic Analysis

In any synthetic workflow, particularly those destined for pharmaceutical applications, verifying the structure and purity of intermediates and final compounds is a non-negotiable step. The combination of Mass Spectrometry, Infrared Spectroscopy, and Nuclear Magnetic Resonance Spectroscopy provides a holistic and definitive profile of a molecule.

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- Mass Spectrometry (MS) confirms the molecular weight and provides structural clues through fragmentation analysis.
- Infrared (IR) Spectroscopy identifies the functional groups present in the molecule based on their characteristic vibrational frequencies.
- Nuclear Magnetic Resonance (NMR) Spectroscopy offers a detailed map of the atomic connectivity and stereochemistry, revealing the precise arrangement of hydrogen and carbon atoms.

This guide will dissect the expected spectroscopic signature of **2-ethynylpiperidine** for each of these techniques.

Synthesis of 2-Ethynylpiperidine: An Overview

Before spectroscopic analysis can be performed, the compound must be synthesized. A common and effective route involves the nucleophilic addition of an acetylide to an N-protected piperidine precursor, such as an N-Boc-2-piperidone, followed by reduction and deprotection. For the purpose of this guide, we will consider the direct ethynylation of an appropriate imine precursor.

Experimental Protocol: Synthesis via Ethynylation

A plausible laboratory-scale synthesis is outlined below. The choice of an N-protecting group (like Boc) is often strategic to improve solubility and prevent side reactions, followed by a final deprotection step.

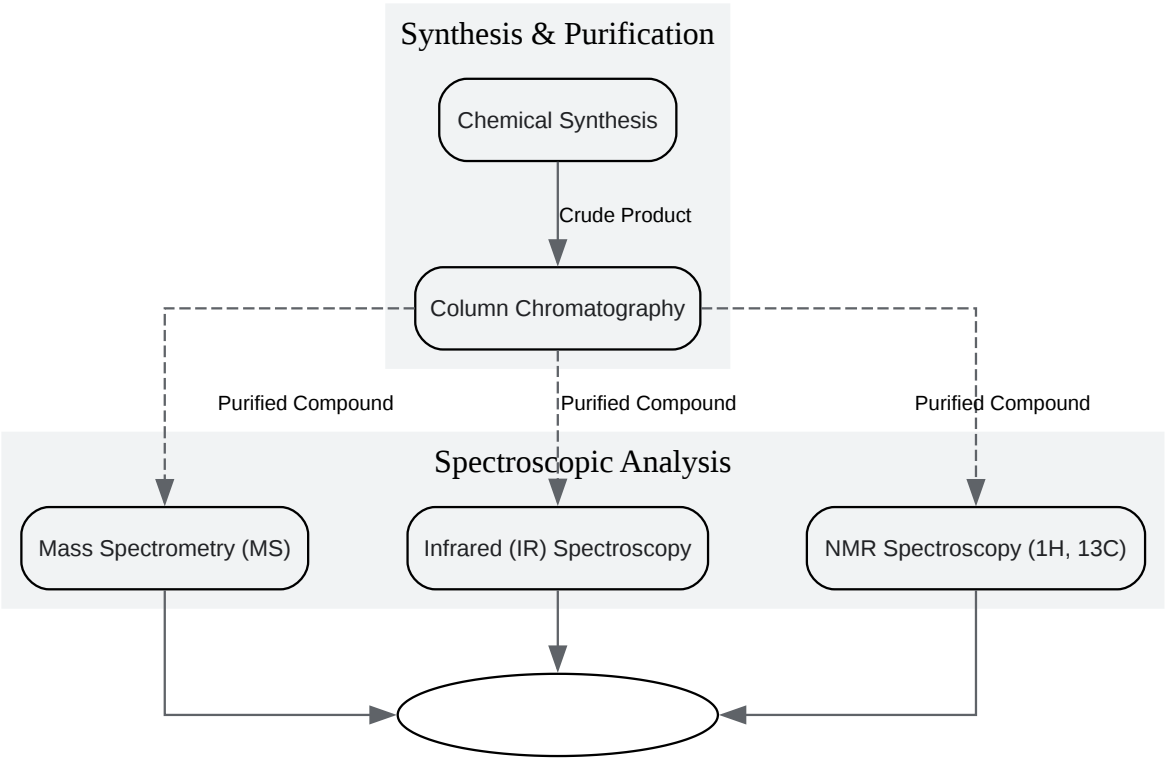
- Precursor Formation: Start with a suitable N-protected piperidine, such as 1-Boc-piperidine.
- α-Lithiation and Quenching (Not shown): More advanced methods can achieve direct functionalization. However, a more common route involves an electrophilic piperidine species.
- Ethynylation: A common method involves the addition of a lithium acetylide or ethynylmagnesium bromide Grignard reagent to an N-protected 2-iminium ion intermediate or a related electrophile.

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- Work-up and Purification: The reaction is quenched with an aqueous solution, followed by extraction with an organic solvent (e.g., ethyl acetate). The crude product is then purified using flash column chromatography.[1]

- Deprotection (if necessary): If a protecting group like Boc is used, it is typically removed under acidic conditions (e.g., trifluoroacetic acid in dichloromethane) to yield the final **2-ethynylpiperidine**.

The workflow from synthesis to analysis is a critical, self-validating process.



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Caption: Overall workflow from synthesis to spectroscopic validation.

Mass Spectrometry (MS) Analysis

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Mass spectrometry is employed to determine the molecular weight of **2-ethynylpiperidine** and to gain structural insights from its fragmentation patterns. The molecular formula is $C_7H_{11}N$, corresponding to a monoisotopic mass of 109.0891 Da.

Ionization Techniques and Expected Data

- Electron Ionization (EI): This high-energy technique leads to extensive fragmentation, providing a detailed "fingerprint" of the molecule. The molecular ion ($M^{+\cdot}$) is expected at m/z 109.

- Electrospray Ionization (ESI): A softer ionization method, ideal for confirming molecular weight. In positive ion mode, the protonated molecule ($[M+H]^+$) will be observed at m/z 110.

Interpretation of Fragmentation Patterns

The fragmentation of piperidine derivatives is well-documented and primarily driven by the nitrogen atom.[2][3] The most characteristic pathway is α-cleavage, where the bond adjacent to the nitrogen is broken.

- Loss of the Ethynyl Group: Cleavage of the C2-C(ethynyl) bond results in the loss of a C_2H radical (25 Da), leading to a stable iminium ion at m/z 84. This is often the base peak in the EI spectrum.

- Ring Fission: Subsequent fragmentation of the piperidine ring can occur, though the m/z 84 fragment is the most diagnostic.

Caption: Primary fragmentation pathway of **2-ethynylpiperidine** in EI-MS.

Table 1: Predicted Mass Spectrometry Data

Ion	Formula	Calculated m/z	Ionization Mode	Significance
$[M+H]^+$	$C_7H_{12}N^+$	110.0964	ESI	Protonated Molecule
$M^{+\cdot}$	$C_7H_{11}N^{+\cdot}$	109.0891	EI	Molecular Ion
$[M-C_2H]^+$	$C_5H_{10}N^+$	84.0808	EI	Base Peak (α-cleavage)

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Protocol for MS Data Acquisition

- Sample Preparation: Dissolve ~0.1 mg of the purified compound in 1 mL of a suitable volatile solvent (e.g., methanol or acetonitrile for ESI; dichloromethane for EI via GC-MS).
- Instrument Setup (ESI):
  - Mode: Positive Ion.
  - Infusion: Direct infusion via syringe pump at 5-10 µL/min.
  - Source Parameters: Optimize capillary voltage (~3-4 kV), cone voltage, and desolvation gas temperature and flow to achieve a stable signal for the protonated molecule.
- Instrument Setup (EI via GC-MS):
  - GC Column: Use a standard non-polar column (e.g., DB-5ms).
  - Temperature Program: Start at 50°C, ramp to 250°C at 10°C/min.
  - MS Source: Standard 70 eV electron energy.
- Data Acquisition: Acquire data over a mass range of m/z 40-300.

Infrared (IR) Spectroscopy Analysis

IR spectroscopy is exceptionally useful for identifying the key functional groups in **2-ethynylpiperidine**: the terminal alkyne and the secondary amine.

Interpretation of Key Vibrational Frequencies

The IR spectrum can be divided into the diagnostic region (>1500 cm^{-1}) and the fingerprint region (<1500 cm^{-1}).

- ≡C-H Stretch: A sharp, strong absorption around 3300 cm^{-1} is the hallmark of a terminal alkyne.[4][5]
- N-H Stretch: A moderate, somewhat broad absorption is expected for the secondary amine N-H stretch, typically in the 3300-3500 cm^{-1} range. This peak may overlap with the ≡C-H

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stretch, potentially appearing as a broadened or asymmetric peak in that region.

- C-H Stretches (aliphatic): Strong absorptions just below 3000 cm^{-1} (typically 2850-2960 cm^{-1}) correspond to the C-H bonds of the piperidine ring.[6]

- C≡C Stretch: A weak but sharp absorption is expected in the 2100-2140 cm^{-1} range.[7] Its weakness is due to the small change in dipole moment during the vibration. This peak is highly diagnostic as few other functional groups absorb in this region.[4]

Table 2: Characteristic IR Absorption Bands

Functional Group	Vibration Type	Expected Frequency (cm^{-1})	Intensity
Terminal Alkyne	≡C-H Stretch	~3300	Strong, Sharp
Secondary Amine	N-H Stretch	3300-3500	Moderate, Broad
Piperidine Ring	C-H Stretch	2850-2960	Strong
Alkyne	C≡C Stretch	2100-2140	Weak, Sharp
Piperidine Ring	C-H Bend	1440-1470	Moderate
Secondary Amine	N-H Bend	1590-1650	Moderate

Protocol for IR Data Acquisition (ATR)

Attenuated Total Reflectance (ATR) is a modern, convenient method that requires minimal sample preparation.

- Instrument Preparation: Record a background spectrum on the clean ATR crystal (diamond or germanium).

- Sample Application: Place a small amount (a few milligrams of solid or a single drop of liquid) of the purified compound directly onto the ATR crystal.

- Data Acquisition: Apply pressure using the anvil to ensure good contact. Collect the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1}.

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- Cleaning: Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) after analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy provides the most detailed structural information, allowing for the assignment of every carbon and hydrogen atom in the molecule.

Structure of 2-Ethynylpiperidine with atom numbering.

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Caption: Structure of **2-Ethynylpiperidine** with atom numbering.

^{1}H NMR Spectroscopy

The proton NMR spectrum will show distinct signals for the ethynyl proton, the N-H proton, and the protons on the piperidine ring. The ring protons will exhibit complex splitting patterns due to geminal and vicinal coupling, and their diastereotopic nature.

- N-H Proton (H1): A broad singlet, chemical shift is highly dependent on solvent and concentration but typically appears between 1.5-3.0 ppm. Can be confirmed by a D_2O exchange experiment, where the peak disappears.
- Ethynyl Proton (H8): A sharp singlet (or narrow triplet due to long-range coupling) expected around 2.2-2.5 ppm.
- Piperidine Protons (H2-H6): These protons reside in a complex aliphatic region, generally between 1.2-3.2 ppm.
  - H2: This proton is adjacent to both the nitrogen and the ethynyl group, making it the most downfield of the ring protons (~3.0-3.2 ppm). It will appear as a multiplet.
  - H6 (axial & equatorial): These protons are adjacent to the nitrogen and will appear as two separate multiplets around 2.6-3.0 ppm.

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- H3, H4, H5 (axial & equatorial): These protons form a complex, overlapping multiplet system further upfield, typically between 1.2-1.9 ppm.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum will show seven distinct signals.

- Alkyne Carbons (C7, C8): These are expected in the 70-90 ppm range.[8] C7 (quaternary) will likely be around 85-90 ppm, while C8 (bearing a proton) will be slightly upfield, around 70-75 ppm.
- Piperidine Carbons (C2-C6):
  - C2: Attached to the nitrogen and the ethynyl group, this will be the most downfield ring carbon, around 50-55 ppm.
  - C6: The other carbon adjacent to the nitrogen, expected around 46-48 ppm.[9][10]
  - C3, C4, C5: The remaining ring carbons will appear in the upfield region, typically between 20-35 ppm.

Table 3: Predicted ^{1}H and ^{13}C NMR Data (in $CDCl_3$)

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Position	^{1}H Chemical Shift (δ, ppm)	Multiplicity	^{13}C Chemical Shift (δ, ppm)
1 (N-H)	1.5 - 3.0	br s	-
2	3.0 - 3.2	m	50 - 55
3	1.6 - 1.9 (ax), 1.4-1.6 (eq)	m	28 - 32
4	1.4 - 1.7	m	24 - 26
5	1.4 - 1.7	m	25 - 28
6	2.8 - 3.0 (eq), 2.5-2.7 (ax)	m	46 - 48
7	-	-	85 - 90
8	2.2 - 2.5	s	70 - 75

Note: ax = axial, eq = equatorial, br s = broad singlet, m = multiplet, s = singlet. Shifts are predictive and can vary based on solvent and conditions.

Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of the purified compound in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- ^{1}H NMR Acquisition:
  - Acquire a standard 1D proton spectrum. Typical parameters on a 400 MHz spectrometer include a 90° pulse, a 2-5 second relaxation delay, and 16-32 scans.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum. Due to the lower natural abundance and sensitivity of ^{13}C, more scans are required (e.g., 1024 or more).
- 2D NMR (Optional but Recommended):

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- COSY: To establish ^1H-^1H coupling correlations within the piperidine ring.
- HSQC/HMQC: To correlate each proton with its directly attached carbon, confirming assignments.

- Data Processing: Fourier transform the raw data, phase correct the spectra, and integrate the ^1H signals.

Conclusion

The structural verification of **2-ethynylpiperidine** is achieved through a coordinated application of modern spectroscopic techniques. Mass spectrometry confirms the molecular weight (m/z 110 for $[M+H]^+$) and reveals a characteristic base peak at m/z 84 from α-cleavage. Infrared spectroscopy provides definitive evidence of the key functional groups, with sharp peaks at ~3300 cm^{-1} (≡C-H) and ~2120 cm^{-1} (C≡C). Finally, ^1H and ^{13}C NMR spectroscopy provide a complete atomic map, confirming the connectivity of the ethynyl group at the C2 position of the piperidine ring. Together, these methods provide a robust and self-validating dataset essential for quality control in any research or development setting.

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